

# 3-(Trifluoromethyl)benzoic acid safety and handling

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzoic acid

Cat. No.: B184568

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An In-Depth Technical Guide to the Safety and Handling of **3-(Trifluoromethyl)benzoic Acid**

## Introduction

**3-(Trifluoromethyl)benzoic acid**, a halogenated aromatic carboxylic acid, is a key building block and intermediate in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its utility in medicinal chemistry is often attributed to the electron-withdrawing trifluoromethyl group, which can enhance metabolic stability and bioavailability in drug candidates.<sup>[1]</sup> This guide provides a comprehensive overview of the safety and handling procedures for **3-(Trifluoromethyl)benzoic acid**, intended for researchers, scientists, and professionals in drug development. It covers hazard identification, exposure controls, emergency procedures, and toxicological data to ensure safe laboratory and manufacturing practices.

## Chemical Identification

Proper identification is the first step in chemical safety. Key identifiers for **3-(Trifluoromethyl)benzoic acid** are summarized below.

Identifier	Value
Chemical Name	3-(Trifluoromethyl)benzoic acid
Synonyms	$\alpha,\alpha,\alpha$ -Trifluoro-m-toluic acid, m-(Trifluoromethyl)benzoic acid, 3-Carboxybenzotrifluoride[2]
CAS Number	454-92-2[2][3][4][5][6]
Molecular Formula	C8H5F3O2[1][4][5]
Molecular Weight	190.12 g/mol [2][5]
Appearance	White to light yellow crystalline powder[1][7]

## Hazard Identification and Classification

**3-(Trifluoromethyl)benzoic acid** is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] The primary hazards are irritation to the skin, eyes, and respiratory system.


## GHS Classification

The Globally Harmonized System (GHS) classification provides a standardized approach to hazard communication.

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage / Eye Irritation	2A	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3]

Signal Word: Warning[2][3]

Hazard Pictogram:

 alt text

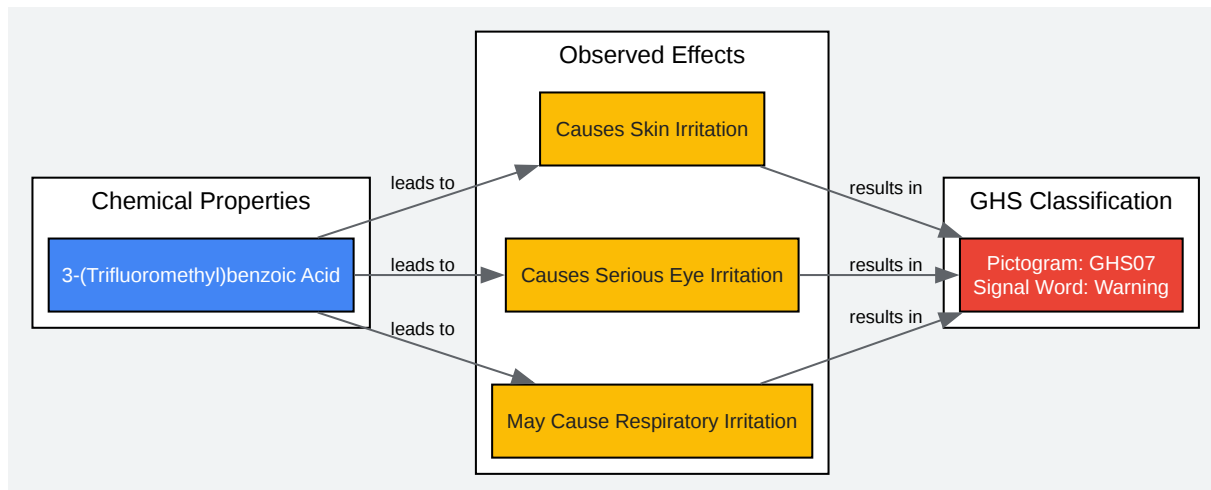
(GHS07)[4]

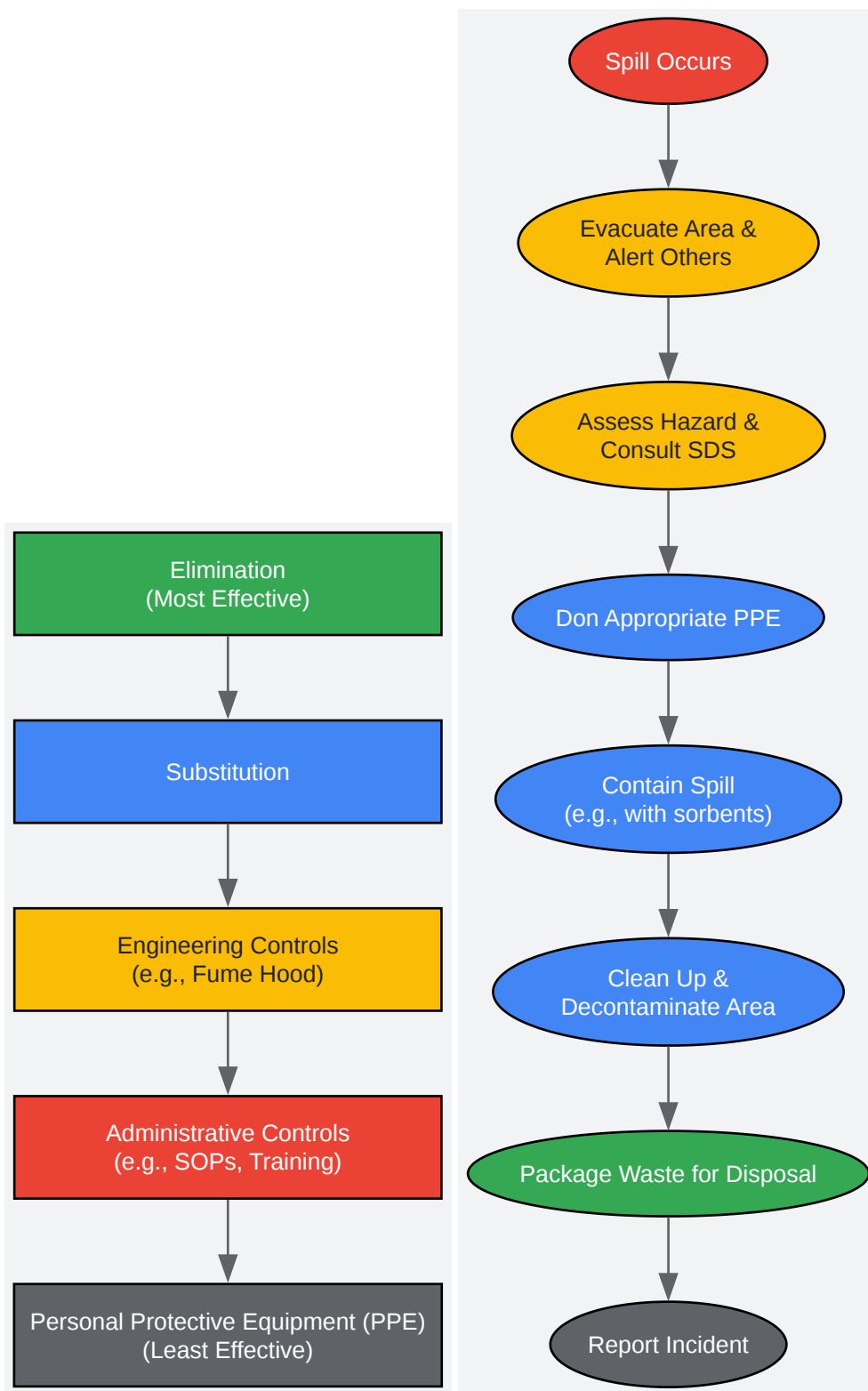
## NFPA and HMIS Ratings

These ratings provide at-a-glance information for emergency responders and workplace safety.

Rating System	Health	Flammability	Instability / Reactivity	Special
NFPA 704	2[4]	0[4]	0[4]	N/A
HMIS III	2[4]	0[4]	0[4]	N/A

A health rating of 2 indicates a moderate hazard where temporary or minor injury may occur.[4]





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